Technical Deep Dive: Spectroscopic Characterization of 8-Hydroxyquinoline-2-sulfonic Acid

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Compound of Interest

Compound Name: *8-Hydroxyquinoline-2-sulfonic acid*

Cat. No.: *B261474*

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Executive Summary & Chemical Identity

8-Hydroxyquinoline-2-sulfonic acid (CAS: 20946-17-2) is a structural isomer of the classic chelator 8-hydroxyquinoline (8-HQ). Its defining feature is the sulfonic acid moiety at the C2 position, adjacent to the pyridine nitrogen. This structural modification introduces significant steric hindrance and electronic inductive effects that alter its spectroscopic signature and coordination chemistry compared to the 5-isomer.

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Property	Specification
IUPAC Name	8-Hydroxyquinoline-2-sulfonic acid
Molecular Formula	C H NO S
Molecular Weight	225.22 g/mol
Solubility	Water-soluble (due to polar sulfonate); limited solubility in non-polar organics.
Key Structural Feature	Ortho-sulfonate (C2) creates steric bulk near the N-donor site.

Fundamental Physico-Chemical Equilibria

Understanding the protonation states is a prerequisite for interpreting spectroscopic data. The 2-sulfonate group is a strong electron-withdrawing group (EWG) and a strong acid.

Acid-Base Speciation

In aqueous solution, 8-HQ-2-SA exists in three primary forms depending on pH. The sulfonic acid group (

) is strongly acidic (

) and remains deprotonated across the standard pH range.

- Acidic pH (< 3): Zwitterionic Form (

)
  - The pyridine nitrogen is protonated (

).

- The sulfonate is deprotonated (

).
- Net Charge: 0 (Neutral zwitterion).
- Note: The electron-withdrawing effect of the C2-sulfonate lowers the basicity of the nitrogen compared to 8-HQ (

  ), likely shifting the

  to

  .

- Neutral/Physiological pH (4 - 9): Mono-Anionic Form (

)
  - The pyridine nitrogen deprotonates (

).
  - The phenol group remains protonated (

).
  - Net Charge: -1.
  - Spectroscopic Consequence: This is the dominant species for UV-Vis baselines in water.
- Basic pH (> 10): Di-Anionic Form (

)
  - The phenolic hydroxyl deprotonates (

).
  - Net Charge: -2.

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- Spectroscopic Consequence: Bathochromic shift (red shift) due to increased conjugation from the phenolate oxygen.

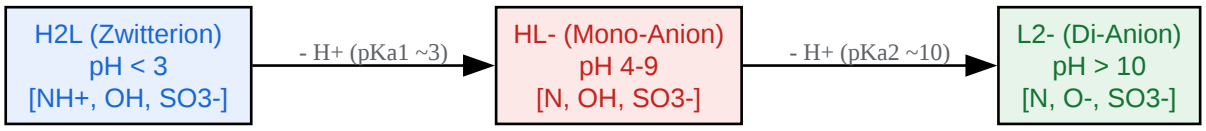

Figure 1: Acid-Base Speciation of 8-HQ-2-SA in Aqueous Solution

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UV-Vis Absorption Spectroscopy

The absorption spectrum of 8-HQ-2-SA is characterized by

and

transitions typical of the quinoline core, but modified by the sulfonate auxochrome.

Spectral Bands[1][2]

- Band I (260 - 270 nm): High-intensity

  transition of the benzene ring.

- Band II (330 - 350 nm): Broad band corresponding to the

  transition involving the nitrogen and oxygen lone pairs conjugated with the quinoline system.

Solvatochromism & pH Effects

- Acidic Shift: In acidic media (pH < 3), the protonation of Nitrogen stabilizes the LUMO, typically causing a slight red shift or intensity change in the 340 nm band compared to the neutral N-form.

- Basic Shift: Upon deprotonation of the phenol (pH > 10), the lone pair on the phenolate oxygen (

) strongly donates into the ring, causing a significant Red Shift (Bathochromic) of the long-wavelength band, often extending into the visible region (yellow color).

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Solvent/Medium	(nm)	Assignment
Aqueous (pH 7)	~262, ~340	Neutral N / Phenol OH form
Aqueous (pH 12)	~270, ~360-370	Phenolate ( ) form
Solid State	262, 340	, (Reflectance)

Critical Insight: The molar extinction coefficient ( ) for 8-HQ derivatives at ~340 nm is typically in the range of .

Fluorescence Properties

Unlike some highly fluorescent dyes, 8-HQ and its sulfonated derivatives exhibit Excited State Intramolecular Proton Transfer (ESIPT) in protic solvents, which quenches fluorescence.

The "Turn-On" Mechanism

- Free Ligand (Water): Very weak fluorescence ( ). The excited state enol form undergoes rapid proton transfer to the nitrogen, followed by non-radiative decay.
- Metal Chelation: When 8-HQ-2-SA binds to diamagnetic metal ions (e.g.,), the proton is displaced, and the nitrogen is coordinated. This blocks the ESIPT pathway and rigidifies the molecule, resulting in a dramatic increase in fluorescence quantum yield (Chelation Enhanced Fluorescence - CHEF).

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Steric Influence of the 2-Sulfonate

The 2-sulfonate group introduces steric repulsion with the metal center's hydration shell.

- Effect: Lower stability constants (

) for metal complexes compared to the 5-isomer.

- Emission: Metal complexes typically emit in the Green-Yellow region (490 - 520 nm).

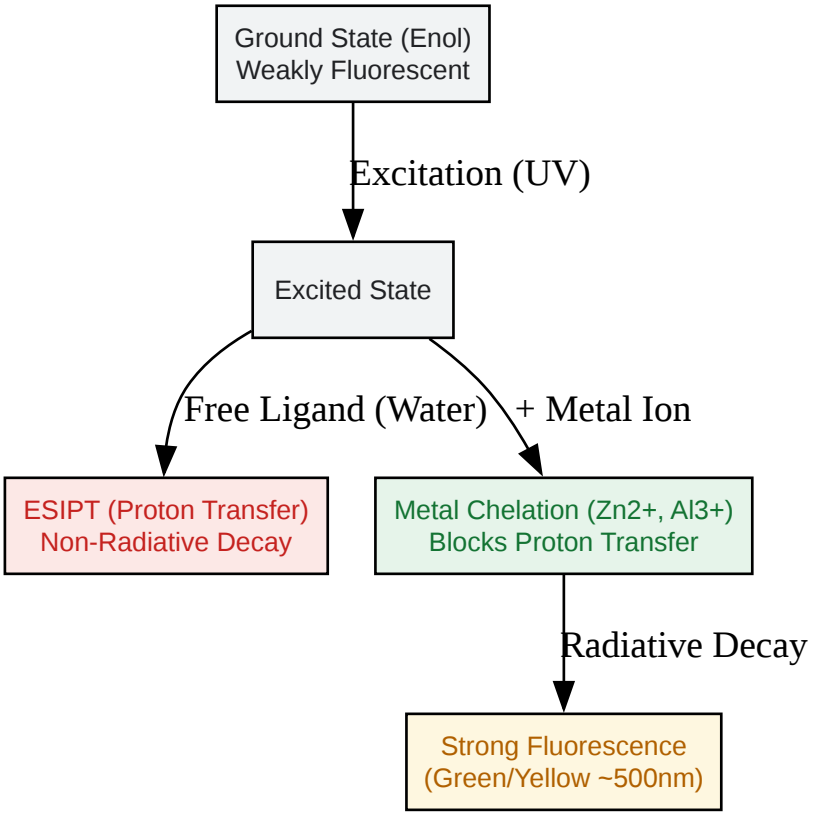

Figure 2: Mechanism of Fluorescence Enhancement via Metal Chelation

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[3]
Experimental Protocol: pH-Dependent Spectroscopic Titration

This protocol validates the

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values and spectral shifts of 8-HQ-2-SA.

Reagents

- Stock Solution:

  8-HQ-2-SA in Milli-Q water.

- Buffers: Citrate (pH 3-5), Phosphate (pH 6-8), Borate/Carbonate (pH 9-11).

- Ionic Strength Adjuster: 0.1 M KCl or NaClO

  (to maintain constant ionic strength).

Workflow

- Preparation: Dilute stock to

  in 10 mL aliquots of adjusted buffer solutions ranging from pH 2.0 to 12.0.

- Blanking: Use the corresponding buffer solution as the optical blank.

- Measurement (UV-Vis): Scan from 220 nm to 500 nm. Record absorbance at 262 nm, 340 nm, and 370 nm.

- Measurement (Fluorescence): Excitation

  . Scan emission 360 - 600 nm.

- Data Analysis: Plot Absorbance vs. pH at selected wavelengths. The inflection points correspond to

  (Nitrogen) and

  (Phenol).

References

- Synthesis & Structural Frameworks
  - Title: Two new 3D Supramolecular Frameworks as Photocatalysts for Degrad

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- Source: Journal of Fluorescence, 2024.[1]
- Context: Characterizes **8-hydroxyquinoline-2-sulfonic acid** (HL2)
- URL:[1]

- Comparative Fluorescence (5-Isomer)
  - Title: Fluorescence Properties of Metal Complexes of 8-Hydroxyquinoline-5-sulfonic Acid.
  - Source: Analytical Chemistry (Rogers et al.).
  - Context: Establishes the baseline mechanism for CHEF in sulfon
  - URL:

- Protonation Constants (Analogous 2-COOH)
  - Title: Protonation equilibria of the tryptophan metabolite 8-hydroxyquinoline-2-carboxylic acid.
  - Source: Thermochimica Acta, 2023.
  - Context: Provides thermodynamic data for the 2-substituted derivative, supporting the inferred pKa shifts.
  - URL:

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Sources

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